Technical Guide: P NMR Characterization of Octyl(phenyl)phosphine oxide

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Compound of Interest

Compound Name:	*Octyl(phenyl)phosphine oxide*
CAS No.:	*107694-27-9*
Cat. No.:	*B1312341*

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Abstract

Precise identification of **Octyl(phenyl)phosphine oxide** (OPPO) requires distinguishing it from tertiary analogues and phosphinic acid derivatives. This guide provides the definitive chemical shift range, coupling constants, and structural dynamics necessary for validation. Unlike tertiary oxides, OPPO exhibits a characteristic large magnitude

coupling, serving as its primary spectral fingerprint.

Part 1: Chemical Characterization Data

The following data represents the core spectroscopic signature for OPPO in standard deuterated solvents (typically

).

Table 1:

P NMR Spectral Parameters

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Parameter	Value / Range	Notes
Chemical Shift ( )	30.0 – 35.0 ppm	Relative to 85% (0 ppm). Shift is solvent-dependent (downfield shift in polar solvents).
Multiplicity	Doublet (d)	Due to one-bond coupling with the P-H proton.
Coupling Constant ( )	450 – 550 Hz	Critical Identifier. This large value confirms the P(V)-H bond, distinguishing SPOs from tertiary oxides ( ).
Oxidation State	P(V)	Exists predominantly in the oxide form ( ).
Structure	Secondary Phosphine Oxide	Formula:

> *Analyst Note: If you run a standard proton-decoupled* P{ H} experiment, this signal will appear as a singlet. To observe the diagnostic doublet and measure , you must run a proton-coupled experiment (or gated decoupling).

Part 2: Structural Dynamics & Tautomerism

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A common misconception in phosphorus chemistry is the nature of the P-H bond in secondary oxides. OPPO exists in a tautomeric equilibrium between the Secondary Phosphine Oxide (SPO) form and the Phosphinous Acid form.

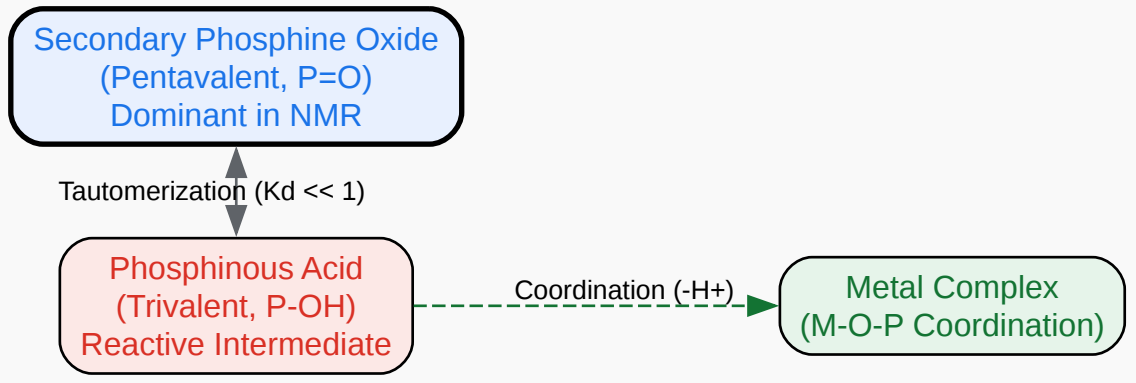
- SPO Form (Dominant): Pentavalent phosphorus (

). Air-stable and observed in NMR.

- Acid Form (Transient): Trivalent phosphorus (

). This form is the active species in metal coordination but is spectroscopically invisible under standard conditions.

Figure 1: Tautomeric Equilibrium of OPPO



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Caption: The equilibrium lies heavily to the left (SPO form). The large

coupling observed in NMR arises directly from the P-H bond in the SPO structure.

Part 3: Experimental Protocol

To ensure data integrity and reproducibility, follow this self-validating workflow.

1. Sample Preparation

- Concentration: Dissolve 10–20 mg of OPPO in 0.6 mL of

  .

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- Inert Atmosphere: While OPPO is relatively air-stable, oxidation to the phosphinic acid (

) can occur over time. Flush the NMR tube with

  or Ar if the sample is aged.
- Reference: Use an external capillary of 85%

  or reference typically to the solvent lock (calibrated previously).

2. Acquisition Parameters (Bruker/Varian Standard)

- Experiment 1:

  P{

  H} (Decoupled)
  - Purpose: Determine chemical shift (

).
  - Result: Singlet at ~33 ppm.
  - Pulse Angle: 30°–45°.
  - Relaxation Delay (D1): 2–5 seconds (Phosphorus relaxes slowly; insufficient D1 leads to integration errors).
- Experiment 2:

  P (Coupled)
  - Purpose: Measure

    to verify secondary structure.
  - Result: Doublet centered at ~33 ppm with splitting of ~500 Hz.
  - Method: Turn off the decoupler (typically dm='n' or dec=off).

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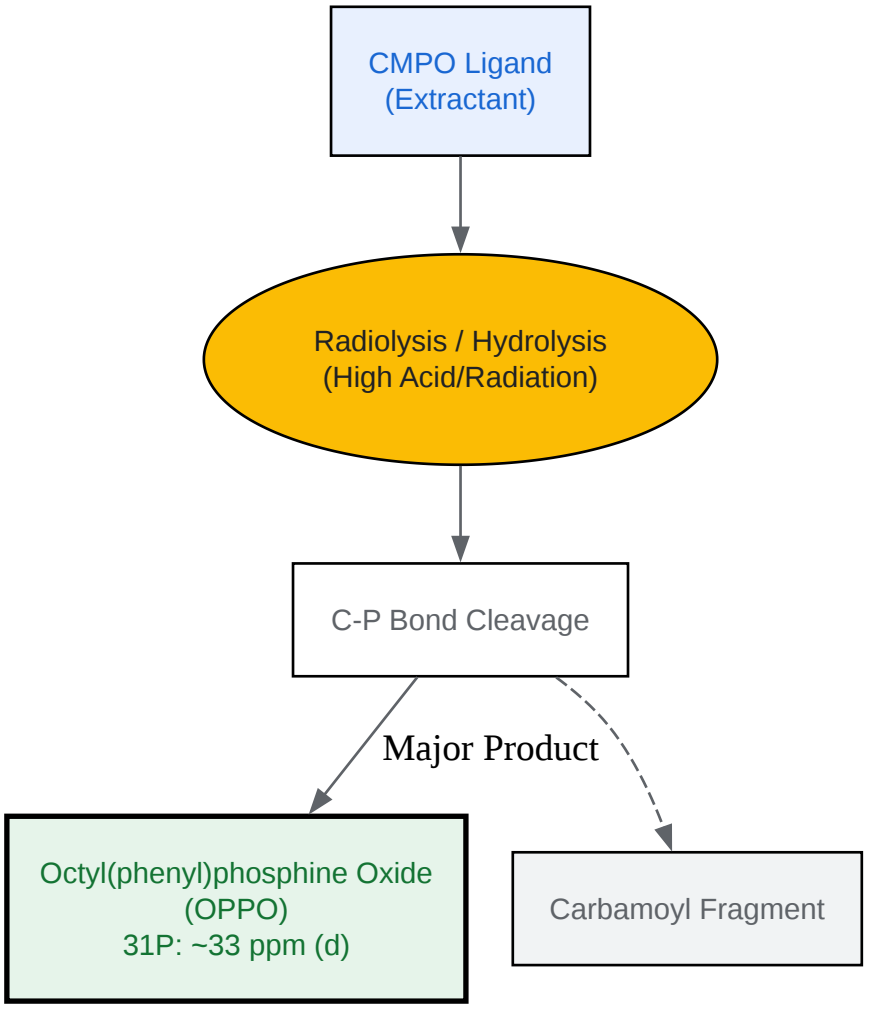
3. Validation Logic

- If Singlet only: You have a tertiary phosphine oxide (impurity) OR you left the decoupler on.
- If Shift < 0 ppm: Likely a primary phosphine or trivalent phosphine (unoxidized precursor).
- If Shift > 50 ppm: Likely a phosphinic acid derivative (oxidation product).[1]

Part 4: Origin & Applications (Context)

OPPO is frequently analyzed as a degradation product of CMPO (Octyl(phenyl)-N,N-diisobutylcarbamoylmethyl phosphine oxide), a ligand used in the TRUEX process for actinide separation.

Figure 2: CMPO Degradation Pathway to OPPO



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Caption: Under hydrolytic or radiolytic stress, the carbamoylmethyl arm of CMPO is cleaved, yielding OPPO. Monitoring the ~33 ppm doublet allows quantification of ligand degradation.

References

- Horne, G. P., et al. (2019). "

  P NMR Study of the Activated Radioprotection Mechanism of Octylphenyl-N,N-diisobutylcarbamoylmethyl Phosphine Oxide (CMPO)." Dalton Transactions.

  - Source:

  - Relevance: Establishes OPPO as a primary degradation product and details NMR methodology for this class of ligands.

- Pietraszkiewicz, M., et al. (2006). "Photoluminescent Tetrazolate-based Eu(III) Complexes: An Outstanding Impact of Aromatic Phosphine Oxide Co-ligands.

  - Source:

  - Relevance: Provides synthesis and characterization data for OPPO (referred to as a co-ligand).

- Kabachnik, M. I., et al. (1974). "Organophosphorus Compounds."[2][3][4] Russian Chemical Reviews.

  - Relevance: Classical grounding for the 30-40 ppm shift range of alkyl-aryl secondary phosphine oxides.

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